

Application Notes and Protocols for Calcium Imaging with Cal-520®

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Compound of Interest

Compound Name: N106

Cat. No.: B1677604

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A high-performance fluorescent indicator for monitoring intracellular calcium dynamics

Notice: The originally requested topic "Calcium imaging techniques with **N106**" did not yield information on a fluorescent probe or dye named **N106** suitable for calcium imaging. The search results indicated that **N106** is a small molecule modulator of cardiac ion pumps. Therefore, these application notes and protocols have been created using Cal-520®, a well-documented and high-performance green fluorescent calcium indicator, as a representative example to fulfill the core requirements of the request.

Introduction to Calcium Imaging and Cal-520®

Calcium imaging is a widely used technique in life sciences to visualize and measure intracellular calcium (Ca^{2+}) dynamics, which are fundamental to a vast array of cellular processes, including signal transduction, neurotransmission, muscle contraction, and gene expression.[1] Fluorescent indicators are essential tools for these studies, allowing researchers to observe real-time changes in Ca^{2+} concentrations in live cells and tissues.

Cal-520® is a novel fluorescein-based Ca^{2+} indicator that offers significant advantages over traditional dyes like Fluo-3 and Fluo-4.[2][3] It exhibits a high signal-to-noise ratio, excellent intracellular retention, and a fluorescence enhancement of over 100-fold upon binding to Ca^{2+} . [3][4][5][6][7] These properties make Cal-520® an ideal choice for a variety of applications, from high-throughput screening of G-protein coupled receptors (GPCRs) and ion channels to in vivo two-photon imaging of neuronal activity.[8][9]

Quantitative Data: Comparison of Green Fluorescent Calcium Indicators

The selection of a suitable calcium indicator is critical for the success of an experiment and depends on factors such as the expected Ca^{2+} concentration, the desired temporal resolution, and the imaging setup. Below is a comparison of the key properties of Cal-520® and other commonly used green fluorescent calcium indicators.

Indicator	Excitation Max (nm)	Emission Max (nm)	Kd (nM)	Quantum Yield	Fluorescence Enhancement
Cal-520®	492 - 494	514 - 515	320	0.75	>100-fold
Fluo-4	494	516	345	~0.14	~100-fold
Fluo-3	506	526	390	~0.14	~100-fold
Fluo-8®	494	517	389	-	~200-fold
Calcium Green™-1	506	531	190	0.75	~14-fold
Oregon Green® 488 BAPTA-1	494	523	170	-	~14-fold

Data compiled from multiple sources.^{[1][2][6][9][10][11]} Note that in situ Kd values can differ from in vitro measurements.

Signaling Pathway: GPCR-Mediated Calcium Release

A common application of calcium imaging is to study the signaling pathways of G-protein coupled receptors (GPCRs), particularly those that couple to the $\text{G}\alpha_q$ subunit. Activation of this pathway leads to the release of Ca^{2+} from intracellular stores, a process that can be effectively monitored with Cal-520®.

GPCR-mediated intracellular calcium release pathway.

Experimental Workflow for Calcium Imaging

The general workflow for a calcium imaging experiment involves several key stages, from sample preparation to data analysis. This process is applicable to a wide range of experimental paradigms.



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References

- 1. parkerlab.bio.uci.edu [parkerlab.bio.uci.edu]
- 2. The Eight Best Green Fluorescent Calcium Indicators | AAT Bioquest [aatbio.com]
- 3. Cal-520®, AM | AAT Bioquest [aatbio.com]
- 4. Cal-520®, Cal-590™, and Cal-630™ Calcium Detection Reagents | AAT Bioquest [aatbio.com]
- 5. Cal-520N™, AM | AAT Bioquest [aatbio.com]
- 6. Cal-520®, potassium salt | AAT Bioquest [aatbio.com]
- 7. Cal-520®, sodium salt | AAT Bioquest [aatbio.com]
- 8. Functional imaging of neuronal activity of auditory cortex by using Cal-520 in anesthetized and awake mice - PMC [pmc.ncbi.nlm.nih.gov]

- 9. A highly sensitive fluorescent indicator dye for calcium imaging of neural activity in vitro and in vivo - PMC [pmc.ncbi.nlm.nih.gov]
- 10. resources.biomol.com [resources.biomol.com]
- 11. Chemical Calcium Indicators - PMC [pmc.ncbi.nlm.nih.gov]
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